

N,N'-Dimethylthiourea molecular formula and structure.

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Compound of Interest

Compound Name: N,N'-Dimethylthiourea

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An In-depth Technical Guide to N,N'-Dimethylthiourea

This technical guide provides a comprehensive overview of **N,N'-Dimethylthiourea** (DMTU), a versatile organosulfur compound. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its molecular structure, properties, synthesis, and key applications, particularly its role as a potent antioxidant.

Molecular Formula and Structure

N,N'-Dimethylthiourea, also known as 1,3-dimethylthiourea, is a symmetrical dialkyl-substituted thiourea. Its fundamental chemical identity is defined by its molecular formula and structure.

Molecular Formula: $C_3H_8N_2S$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Chemical Structure: The structure consists of a central thiocarbonyl group (C=S) bonded to two methylamino groups (-NHCH₃).

- IUPAC Name: 1,3-dimethylthiourea[\[2\]](#)
- SMILES: CNC(=S)NC[\[2\]](#)
- InChI: InChI=1S/C3H8N2S/c1-4-3(6)5-2/h1-2H3,(H2,4,5,6)[\[2\]](#)

- CAS Number: 534-13-4[1]

Physicochemical and Spectroscopic Properties

The physical and spectroscopic data for **N,N'-Dimethylthiourea** are crucial for its identification, characterization, and application in experimental settings.

Physicochemical Data

The key physicochemical properties of **N,N'-Dimethylthiourea** are summarized in the table below.

Property	Value	References
Molecular Weight	104.18 g/mol	[1][2][3]
Appearance	Colorless to white crystals or crystalline powder	[6][7]
Melting Point	61-63 °C	[4][8]
Boiling Point	155 °C at 1 hPa (0.7501 mmHg)	[3][4]
Solubility	1000 g/L in water (experimental); Soluble in DMSO	[1][9][10]
pKa	14.98 ± 0.70 (Predicted)	[10]

Spectroscopic Data

Spectroscopic analysis is essential for confirming the structure and purity of **N,N'-Dimethylthiourea**.

Technique	Key Features and Peaks	References
FT-IR (KBr Pellet)	Characteristic absorption bands for N-H, C-H, C=S, and C-N bonds. The spectrum displays vibrations corresponding to the specific functional groups within the molecule.	[1] [4]
^1H NMR	- ~2.9 ppm (Doublet): Corresponds to the protons of the two methyl ($-\text{CH}_3$) groups. - ~7.3 ppm (Broad Singlet/Triplet): Attributed to the protons of the two N-H groups.	[1] [11]
^{13}C NMR	The deshielding of the C=S carbon is a characteristic feature of thiourea compounds.	[1] [4]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **N,N'-Dimethylthiourea** are provided below. These protocols are based on established chemical literature.

Synthesis of N,N'-Dimethylthiourea

A common and effective method for synthesizing **N,N'-Dimethylthiourea** involves the reaction of methyl isothiocyanate with methylamine.[\[1\]](#) This procedure is adapted from a general method for preparing alkyl thioureas.

Materials and Equipment:

- Methyl isothiocyanate

- Aqueous solution of methylamine
- 500-mL three-necked flask
- Mechanical stirrer
- Reflux condenser
- Dropping funnel
- Water bath
- Ice bath
- Filtration apparatus
- Activated carbon (e.g., Norit)

Procedure:

- Set up the 500-mL three-necked flask with a stirrer, reflux condenser, and dropping funnel.
- Place an equivalent amount of methylamine solution into the flask in place of the ammonium hydroxide used for unsubstituted thiourea synthesis.
- With continuous stirring, add methyl isothiocyanate dropwise from the dropping funnel over a period of approximately 1 hour. The reaction may be slow to start but can become vigorous; maintain a steady rate of addition.
- After the addition is complete, remove the condenser and gently heat the solution on a water bath for 30 minutes to remove any excess volatile reactants.
- Add a small amount of activated carbon to the solution, bring it to a boil, and filter it while hot to remove the carbon and any impurities.
- Cool the filtrate in an ice bath to induce crystallization. **N,N'-Dimethylthiourea** will precipitate as a colorless solid.

- Collect the crystals by filtration and wash them with several portions of ice-cold water.
- A second crop of crystals can be obtained by concentrating the mother liquor and repeating the cooling and filtration process.
- Dry the combined crystalline products. For further purification, recrystallization from boiling anhydrous ethanol can be performed.

Analytical Characterization

The identity and purity of the synthesized **N,N'-Dimethylthiourea** can be confirmed using standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC): A reversed-phase HPLC method can be developed for the separation and quantification of **N,N'-Dimethylthiourea**. A typical setup might involve a C18 column with a mobile phase of water and acetonitrile, with UV detection at approximately 200 nm.[\[8\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can be used to determine the purity of the compound and confirm its molecular weight by analyzing its mass spectrum.[\[2\]](#)

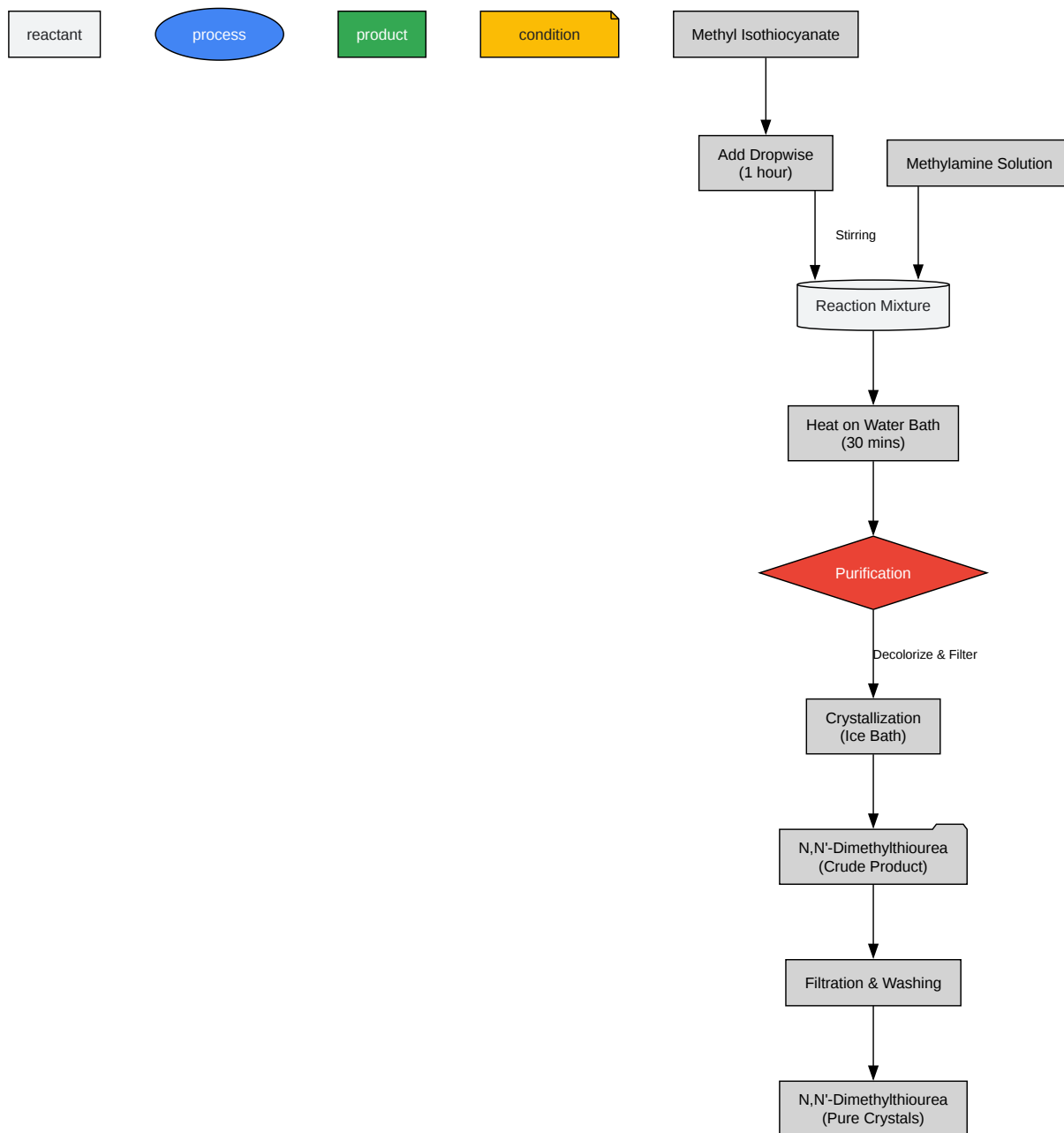
Applications in Research and Drug Development

N,N'-Dimethylthiourea is a valuable tool in various scientific fields due to its chemical properties.

- Reactive Oxygen Species (ROS) Scavenger: One of its most well-documented roles is as a potent scavenger of reactive oxygen species, particularly hydroxyl radicals ($\bullet\text{OH}$) and hydrogen peroxide (H_2O_2).[\[1\]](#)[\[12\]](#)[\[13\]](#) This makes it an invaluable compound for studying oxidative stress in biological systems.[\[1\]](#)[\[12\]](#)
- Organic Synthesis: It serves as a precursor and reagent in the synthesis of various N-acyl-substituted compounds, including amidines, ureas, and other thiourea derivatives.[\[1\]](#)
- Coordination Chemistry: The presence of sulfur and nitrogen atoms makes **N,N'-Dimethylthiourea** an excellent ligand for coordinating with metal ions, leading to the formation of novel coordination complexes.[\[1\]](#)

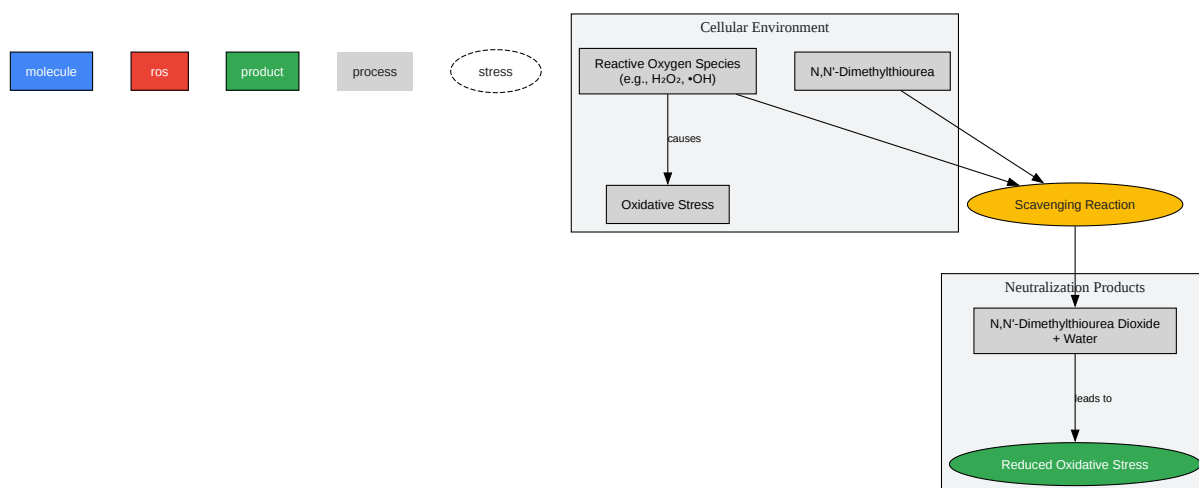
Visualized Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key processes involving **N,N'-Dimethylthiourea**.



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Caption: Synthesis workflow for **N,N'-Dimethylthiourea**.



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